

"Estrogen receptor modulator 6" solution preparation for in vitro assays

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Compound of Interest

Compound Name: Estrogen receptor modulator 6

Cat. No.: B10758331

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Application Notes and Protocols: Estrogen Receptor Modulator 6

For Researchers, Scientists, and Drug Development Professionals

Introduction

Estrogen Receptor Modulator 6, also referred to as compound 3a, is a selective estrogen receptor β (ER β) agonist with high affinity and selectivity. As a member of the benzopyran class of compounds, it holds potential for investigating the specific roles of ER β in various physiological and pathological processes. These application notes provide detailed protocols for the preparation of **Estrogen Receptor Modulator 6** solutions for use in in vitro assays, ensuring accurate and reproducible experimental outcomes.

Physicochemical Properties and Handling

A summary of the known properties of **Estrogen Receptor Modulator 6** is presented in the table below.

Property	Value	Reference
Chemical Name	Estrogen receptor modulator 6 (compound 3a)	[1]
Chemical Class	Benzopyran	[2][3][4]
Molecular Formula	C ₁₈ H ₁₆ F ₂ O ₃	[1]
Molecular Weight	318.31 g/mol	[1]
Binding Affinity (K _i)	ERβ: 0.44 nM	[1]
ERα: 8.4 nM	[1]	
Selectivity	19-fold for ERβ over ERα	[1]

Storage and Stability:

Store the solid compound at -20°C or -80°C, protected from light and moisture. While specific stability data in solution is not readily available, it is recommended to prepare fresh solutions for each experiment. If storage of stock solutions is necessary, aliquot into small volumes to avoid repeated freeze-thaw cycles and store at -80°C for short periods. The stability of the compound in cell culture media should be determined empirically for long-term experiments.[5][6]

Solution Preparation Protocols

Due to the hydrophobic nature of many selective estrogen receptor modulators, the recommended solvent for preparing stock solutions of **Estrogen Receptor Modulator 6** is dimethyl sulfoxide (DMSO).

Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **Estrogen Receptor Modulator 6** (solid)
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibrate:** Allow the vial of solid **Estrogen Receptor Modulator 6** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh a precise amount of the compound. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.183 mg of **Estrogen Receptor Modulator 6** (Molecular Weight = 318.31 g/mol).
- **Dissolution:** Add the weighed compound to a sterile microcentrifuge tube. Add the calculated volume of DMSO to achieve a final concentration of 10 mM. For 3.183 mg, add 1 mL of DMSO.
- **Vortexing:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a 37°C water bath may aid dissolution if necessary.
- **Sterilization (Optional):** If required for the specific application, the DMSO stock solution can be sterilized by filtering through a 0.22 µm PTFE syringe filter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C.

Preparation of Working Solutions

Materials:

- 10 mM **Estrogen Receptor Modulator 6** stock solution in DMSO
- Sterile cell culture medium or assay buffer
- Sterile serological pipettes and micropipettes with sterile tips

Procedure:

- **Thawing:** Thaw a single aliquot of the 10 mM stock solution at room temperature.
- **Dilution:** Perform serial dilutions of the stock solution in sterile cell culture medium or the appropriate assay buffer to achieve the desired final concentrations for your experiment.
- **Final DMSO Concentration:** It is crucial to maintain a low final concentration of DMSO in the assay to avoid solvent-induced cytotoxicity. The final DMSO concentration should typically be less than 0.1% (v/v).^[7] For example, to prepare a 10 μ M working solution, you can add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.

Note: Always prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of the test compound.

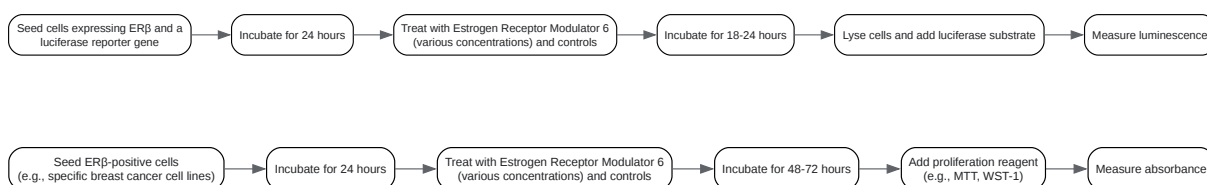
Experimental Protocols

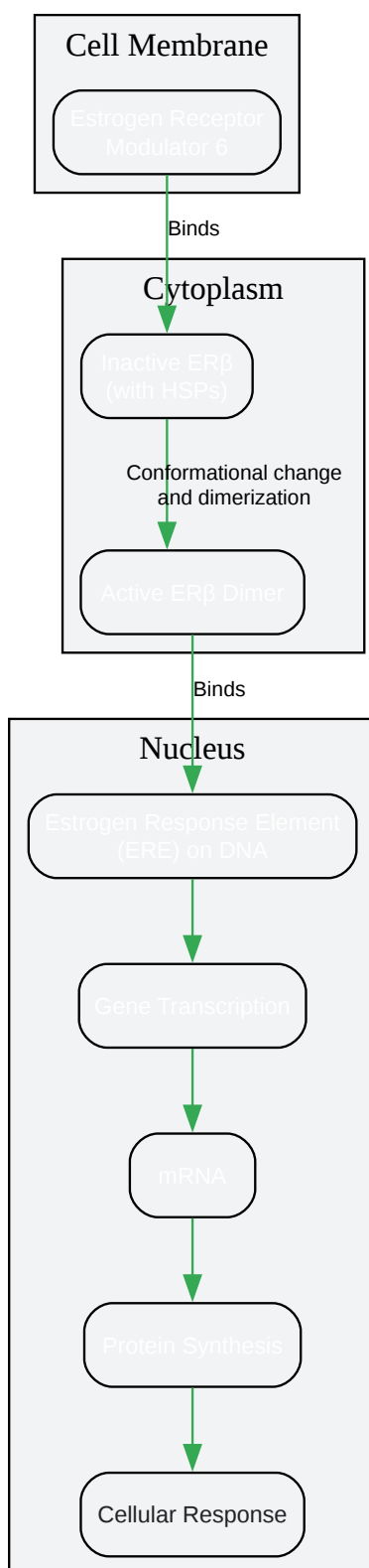
The following are generalized protocols for common in vitro assays to assess the activity of **Estrogen Receptor Modulator 6**. Optimization of cell number, incubation times, and compound concentrations is recommended for each specific cell line and experimental setup.

ER β Reporter Gene Assay

This assay measures the ability of **Estrogen Receptor Modulator 6** to activate the transcriptional activity of ER β .

Workflow:





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